

structural comparison of rubidium chlorate with cesium chlorate

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Compound of Interest

Compound Name: *Rubidium chlorate*

Cat. No.: *B078869*

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A Structural Comparison of **Rubidium Chlorate** and Cesium Chlorate for Researchers

This guide provides a detailed structural comparison of **rubidium chlorate** (RbClO_3) and cesium chlorate (CsClO_3), presenting key crystallographic data for researchers, scientists, and professionals in drug development. The information is based on experimental data from crystallographic studies.

Crystallographic Data Summary

The crystal structures of **rubidium chlorate** and cesium chlorate have been determined by X-ray diffraction. Both compounds are isostructural, meaning they share the same crystal structure. They crystallize in the trigonal crystal system with the space group $R\bar{3}m$.^{[1][2][3]} The primary difference lies in their lattice parameters, which is expected due to the different ionic radii of rubidium and cesium cations.

Parameter	Rubidium Chlorate (RbClO ₃)	Cesium Chlorate (CsClO ₃)
Crystal System	Trigonal	Trigonal
Space Group	R 3 m :H	R 3 m :H
Space Group Number	160	160
Lattice Constant a	6.092 Å	6.424 Å
Lattice Constant c	8.173 Å	8.254 Å
Lattice Angle α	90°	90.00°
Lattice Angle β	90°	90.00°
Lattice Angle γ	120°	120.00°

Source: PubChem CID 23674317[1], PubChem CID 23685553[2]

Structural Analysis

The identical space group (R3m) for both **rubidium chlorate** and cesium chlorate indicates that the arrangement of atoms in their crystal lattices is analogous.[1][2] The chlorate anion (ClO₃⁻) and the respective alkali metal cation (Rb⁺ or Cs⁺) are positioned in a similar symmetrical pattern within the unit cell.

The observed increase in the lattice parameters 'a' and 'c' from **rubidium chlorate** to cesium chlorate is a direct consequence of the larger ionic radius of the cesium cation compared to the rubidium cation. This expansion of the unit cell dimensions while maintaining the same crystal structure is a common trend in isostructural series of alkali metal salts.

Experimental Protocol: Single-Crystal X-ray Diffraction

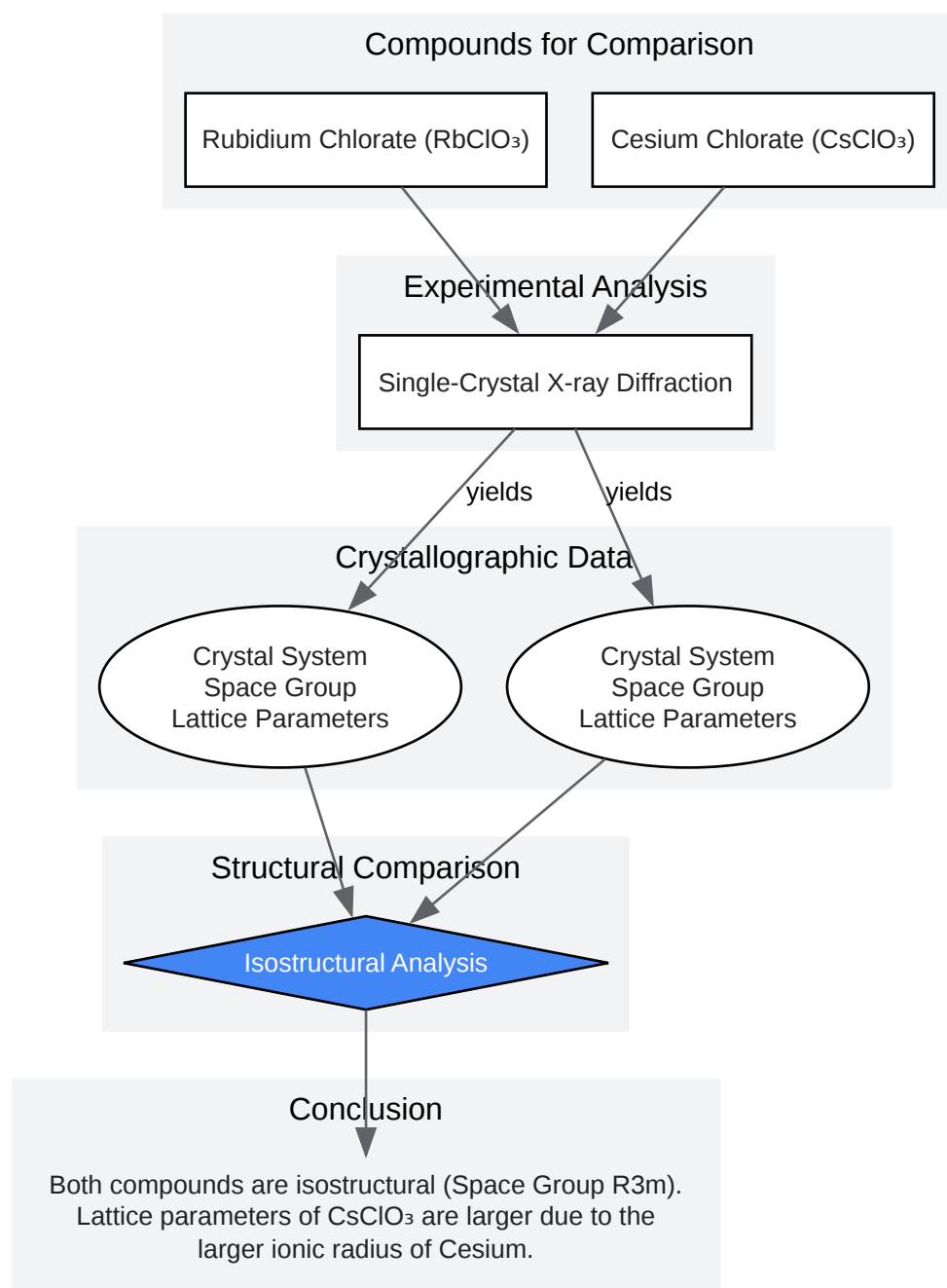
The determination of the crystal structures for **rubidium chlorate** and cesium chlorate is typically achieved through single-crystal X-ray diffraction (XRD). This technique provides precise information about the atomic arrangement within a crystal.

Methodology Outline:

- **Crystal Growth:** Single crystals of **rubidium chlorate** and cesium chlorate are grown from an aqueous solution by slow evaporation.
- **Crystal Mounting:** A suitable single crystal of each compound is selected and mounted on a goniometer head.
- **Data Collection:** The mounted crystal is placed in an X-ray diffractometer. A monochromatic X-ray beam is directed at the crystal, and the diffraction pattern is recorded as the crystal is rotated. Data is collected at a specific temperature, often room temperature (298 K).
- **Structure Solution and Refinement:** The collected diffraction data is processed to determine the unit cell dimensions and space group. The positions of the atoms within the unit cell are determined using direct methods or Patterson methods. The structural model is then refined to achieve the best possible fit with the experimental data.

Visualization of the Structural Comparison

The following diagram illustrates the logical workflow for the structural comparison of **rubidium chlorate** and cesium chlorate.



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References

- 1. Rubidium chlorate | ClO₃Rb | CID 23674317 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cesium(I) chlorate | ClCsO₃ | CID 23685553 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Rubidium chlorate | 13446-71-4 | Benchchem [benchchem.com]
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